

Technical Guide: Structure and Molecular Weight of C₁₄H₂₀FNO₂ Carbamate

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Compound of Interest

Compound Name: *tert-Butyl 2-(3-fluorophenyl)propan-2-ylcarbamate*

CAS No.: 689232-63-1

Cat. No.: B2798596

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Primary Compound Identity: *tert-Butyl (1-(4-fluorophenyl)propan-2-yl)carbamate* Common Designation: N-Boc-4-Fluoroamphetamine (N-Boc-4-FA)

Executive Summary & Chemical Identity

The molecular formula C₁₄H₂₀FNO₂ represents a carbamate-protected amine. In the context of pharmaceutical research and forensic standards, this structure most frequently corresponds to the *tert*-butoxycarbonyl (Boc) protected form of 4-Fluoroamphetamine (4-FA). This protection strategy is employed to mask the reactive primary amine during multi-step synthesis or to increase lipophilicity for analytical separation.

Core Identity Matrix

Property	Specification
IUPAC Name	tert-Butyl (1-(4-fluorophenyl)propan-2-yl)carbamate
Molecular Formula	C ₁₄ H ₂₀ FNO ₂
Molecular Weight	253.32 g/mol
Exact Mass	253.1478 g/mol
Core Scaffold	Fluorinated Phenylpropylamine
Functional Group	Carbamate (Urethane)
Isomeric Variations	N-Boc-2-FA, N-Boc-3-FA, N-Boc-N-methyl-4-fluorophenethylamine

Structural Elucidation & Molecular Geometry

The C₁₄H₂₀FNO₂ molecule is constructed from three distinct structural domains: the fluorinated aromatic ring, the aliphatic propyl chain, and the bulky tert-butyl carbamate moiety.

Fragment Analysis

- Fluorophenyl Ring (C₆H₄F):** A benzene ring substituted with a fluorine atom. The high electronegativity of fluorine (3.98 Pauling) induces a strong dipole moment and metabolic resistance at the para position.
- Propyl Backbone (-CH₂-CH(CH₃)-):** A chiral alkyl chain linking the aromatic ring to the nitrogen. The presence of the chiral center at the C2 position creates two enantiomers: (S) and (R).
- Boc-Carbamate Group (-NH-CO-O-C(CH₃)₃):** A bulky, acid-labile protecting group. The tert-butyl group provides significant steric hindrance, preventing nucleophilic attacks on the nitrogen.

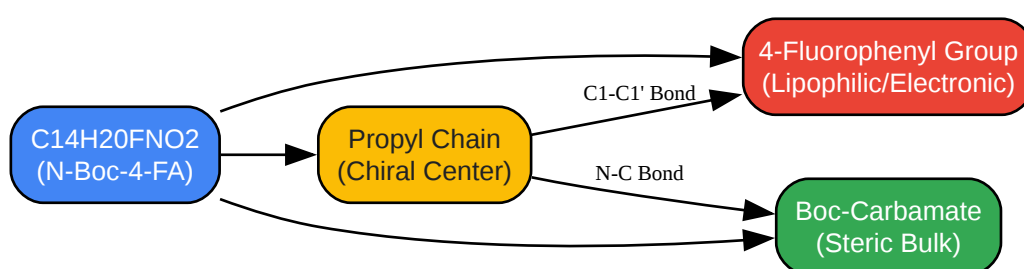
Stereochemistry

The molecule possesses one stereocenter at the alpha-carbon (C2 of the propyl chain).

- (S)-Enantiomer: Derived from (S)-4-Fluoroamphetamine.
- (R)-Enantiomer: Derived from (R)-4-Fluoroamphetamine.
- Note: Synthetic batches are often racemic unless chiral resolution is performed on the precursor amine.

Structural Visualization (DOT Diagram)

The following diagram illustrates the hierarchical composition of the molecule.



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Figure 1: Structural decomposition of N-Boc-4-Fluoroamphetamine showing the three primary pharmacophores.

Physicochemical Properties

Understanding the physical behavior of $C_{14}H_{20}FNO_2$ is essential for purification and handling.

Parameter	Value / Description	Causality/Relevance
Molecular Weight	253.32 g/mol	Calculated from atomic weights: $C(12.01)_{14} + H(1.008)_{20} + F(19.00)_1 + N(14.01)_1 + O(16.00)_2$.
Physical State	White Solid or Viscous Oil	The Boc group disrupts intermolecular hydrogen bonding compared to the free amine, often lowering the melting point.
LogP (Predicted)	~3.2 - 3.5	High lipophilicity due to the tert-butyl group and fluorination, making it soluble in organic solvents (DCM, EtOAc) but insoluble in water.
pKa	N/A (Non-basic)	The lone pair on the nitrogen is delocalized into the carbonyl, rendering the molecule non-basic compared to the parent amine (pKa ~9.9).

Synthesis & Formation Protocol

The synthesis of $C_{14}H_{20}FNO_2$ is a standard amine protection reaction. It is typically formed by reacting 4-fluoroamphetamine with Di-tert-butyl dicarbonate (Boc_2O).

Reaction Mechanism

The reaction proceeds via a nucleophilic acyl substitution. The lone pair of the primary amine attacks the carbonyl carbon of the Boc anhydride, displacing tert-butanol and CO_2 .

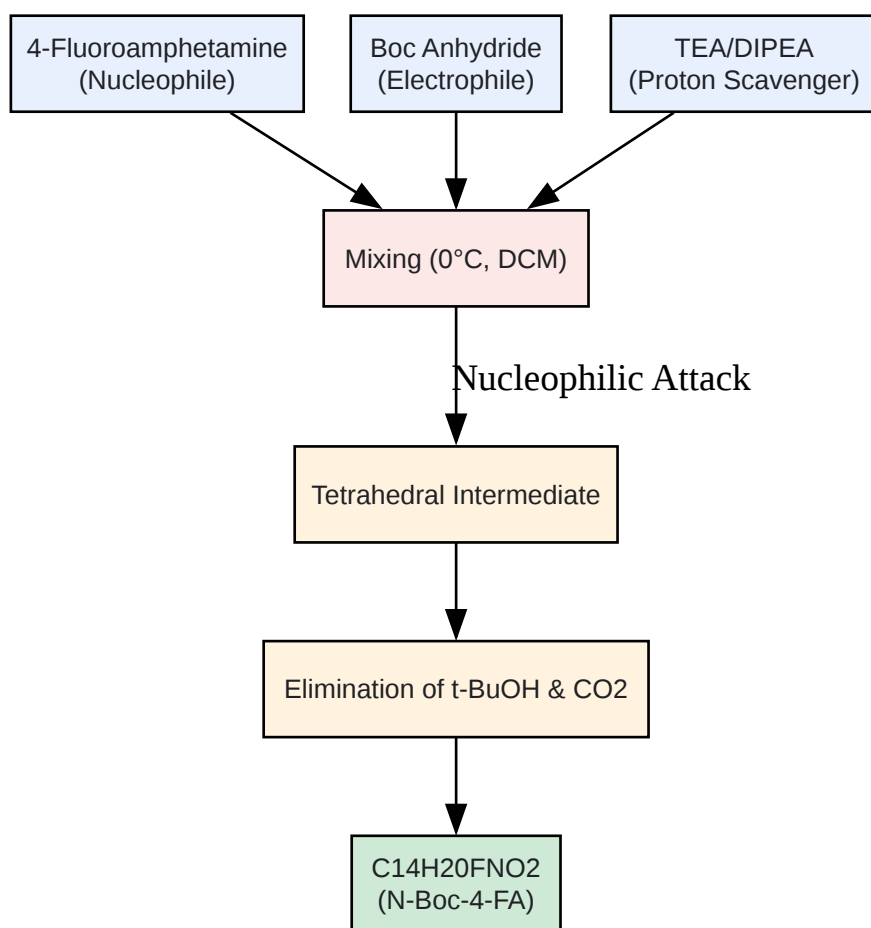
Reaction Equation:

Experimental Workflow

This protocol ensures high yield and purity.

- Preparation: Dissolve 1.0 eq of 4-Fluoroamphetamine (hydrochloride salt) in Dichloromethane (DCM).
- Neutralization: Add 1.5 eq of Triethylamine (TEA) or Diisopropylethylamine (DIPEA) to liberate the free base.
- Addition: Cool to 0°C. Dropwise add 1.1 eq of Di-tert-butyl dicarbonate (Boc₂O) dissolved in DCM.
- Reaction: Allow to warm to room temperature and stir for 4–12 hours. Monitor via TLC (Silica, 20% EtOAc/Hexane).
- Workup: Wash organic layer with 1M HCl (to remove unreacted amine), saturated NaHCO₃, and Brine.
- Isolation: Dry over MgSO₄, filter, and concentrate in vacuo.

Synthesis Logic Diagram



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Figure 2: Step-wise synthetic pathway for the formation of the carbamate.

Analytical Characterization

To validate the identity of C₁₄H₂₀FNO₂, researchers must employ spectroscopic techniques. The following data points are characteristic of this specific carbamate.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (CDCl₃, 400 MHz):
 - δ 1.44 (s, 9H): The intense singlet of the tert-butyl group is the diagnostic signature of the Boc moiety.
 - δ 1.10 (d, 3H): Doublet corresponding to the terminal methyl group of the propyl chain.

- δ 2.60–2.80 (m, 2H): Benzylic protons ($-\text{CH}_2-$).
 - δ 3.85 (br s, 1H): Methine proton ($-\text{CH}-$) adjacent to the nitrogen.
 - δ 4.50 (br s, 1H): Carbamate NH proton (exchangeable).
 - δ 6.95–7.15 (m, 4H): Aromatic protons showing the characteristic splitting pattern of a para-substituted fluorobenzene.
- ^{19}F NMR:
 - δ -116.0 ppm: Single peak indicating the fluorine atom attached to the benzene ring.

Infrared Spectroscopy (IR)

- 1680–1705 cm^{-1} : Strong C=O stretching vibration (Carbamate Carbonyl). This distinguishes the carbamate from the starting amine (which lacks C=O).
- 3350 cm^{-1} : N-H stretching vibration.

Mass Spectrometry (GC-MS)

- Molecular Ion: Weak or absent $[\text{M}]^+$ at m/z 253.
- Base Peak: Often m/z 57 (tert-butyl cation) or m/z 136 (fluorophenylpropene fragment) due to the labile nature of the Boc group under electron impact (EI).

Deprotection & Reactivity

The utility of $\text{C}_{14}\text{H}_{20}\text{FNO}_2$ lies in its reversibility. The Boc group can be removed to regenerate the amine or to allow for further functionalization.

Deprotection Protocol:

- Dissolve $\text{C}_{14}\text{H}_{20}\text{FNO}_2$ in DCM.
- Add Trifluoroacetic acid (TFA) (1:1 v/v ratio).
- Stir for 1 hour at room temperature.

- Evaporate TFA/DCM to yield the amine trifluoroacetate salt.

Causality: The acidic environment protonates the carbamate oxygen, leading to the elimination of the tert-butyl cation (as isobutylene) and decarboxylation, cleanly regenerating the amine [1].

References

- Greene, T. W., & Wuts, P. G. M. (2014). Greene's Protective Groups in Organic Synthesis. 5th Edition. John Wiley & Sons.
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. 2nd Edition. Oxford University Press. (Mechanistic grounding for nucleophilic substitution).
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